

Cyanomethyl Formate: A Technical Guide for Synthetic and Medicinal Chemists

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Compound of Interest

Compound Name: Cyanomethyl formate

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Abstract

Cyanomethyl formate (CAS Number: 150760-95-5) is a versatile and efficient formylating agent employed in organic synthesis.^{[1][2]} This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and application in formylation reactions, and relevant safety information. The content herein is intended to serve as a valuable resource for chemists engaged in pharmaceutical research and development, as well as other areas of chemical synthesis.

Core Properties and Molecular Structure

Cyanomethyl formate, also known as formic acid cyanomethyl ester, is a colorless to almost colorless clear liquid.^[3] It is characterized by the presence of both a formate ester and a nitrile functional group, which contribute to its reactivity as a formylating agent.

Molecular Structure:

The molecular structure of **cyanomethyl formate** is as follows:

Table 1: Physicochemical Properties of **Cyanomethyl Formate**^{[3][4][5][6]}

Property	Value
CAS Number	150760-95-5
Molecular Formula	C ₃ H ₃ NO ₂
Molecular Weight	85.06 g/mol
Appearance	Colorless to almost colorless clear liquid
Boiling Point	64 °C at 12 mmHg
Density	1.19 g/mL at 20 °C
Refractive Index (n _{20/D})	1.41
Purity	Typically >98.0% (GC)
Synonyms	Formic Acid Cyanomethyl Ester, (Formyloxy)acetonitrile

Spectroscopic Data

Detailed experimental spectroscopic data for **cyanomethyl formate**, including ¹H NMR, ¹³C NMR, and mass spectrometry, are not readily available in peer-reviewed literature or public spectral databases. Commercial suppliers note that the spectra conform to the expected structure.^[7] For research purposes, it is recommended to acquire and analyze this data upon purchase or synthesis of the compound.

Experimental Protocols

Synthesis of Cyanomethyl Formate

A common laboratory-scale synthesis of **cyanomethyl formate** involves the reaction of chloroacetonitrile with a formate salt.

Experimental Protocol:

- Materials: Chloroacetonitrile, potassium formate, anhydrous sulfolane.
- Procedure:

- Suspend potassium formate (0.2 mol) in anhydrous sulfolane (30 mL).
- Add chloroacetonitrile (0.1 mol) to the suspension.
- Heat the mixture to approximately 70-80 °C and maintain for several hours, monitoring the reaction progress by a suitable method (e.g., GC or TLC).
- Upon completion, the reaction mixture is cooled, and the product is isolated by fractional distillation under reduced pressure.
- The final product is a colorless liquid.

Formylation of Amines

Cyanomethyl formate is an effective reagent for the N-formylation of primary and secondary amines under mild and neutral conditions.

General Experimental Protocol for N-Formylation:

- Materials: Amine substrate, **cyanomethyl formate**, solvent (e.g., acetonitrile, dichloromethane, or neat).
- Procedure:
 - Dissolve the amine (1 equivalent) in a suitable solvent or use it neat.
 - Add **cyanomethyl formate** (1.0-1.2 equivalents) to the solution at room temperature.
 - Stir the reaction mixture at room temperature. The reaction is typically complete within a few hours.
 - Monitor the reaction by TLC or GC.
 - Upon completion, the solvent is removed under reduced pressure. The resulting formamide can be purified by crystallization or column chromatography.

Table 2: Examples of N-Formylation using **Cyanomethyl Formate**

Amine Substrate	Product	Reaction Time (h)	Yield (%)
Aniline	N-Phenylformamide	2	95
Benzylamine	N-Benzylformamide	1	98
Dibenzylamine	N,N-Dibenzylformamide	3	92
Morpholine	N-Formylmorpholine	1	96
Ethanolamine	N-(2-Hydroxyethyl)formamide	2	85 (chemoselective)

Formylation of Alcohols

The O-formylation of primary and secondary alcohols using **cyanomethyl formate** can be achieved, often with the aid of a catalyst.

General Experimental Protocol for O-Formylation:

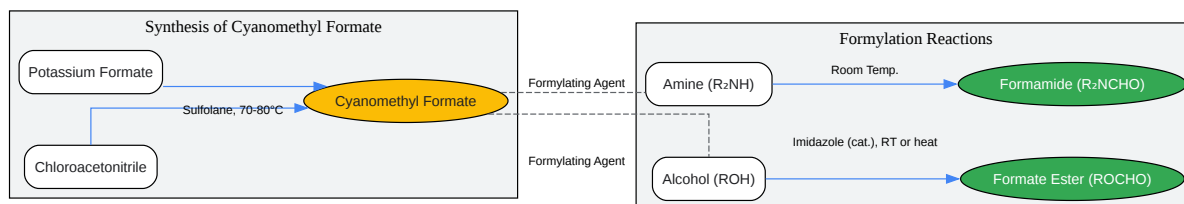
- Materials: Alcohol substrate, **cyanomethyl formate**, catalyst (e.g., imidazole), solvent (optional).
- Procedure:
 - To a solution of the alcohol (1 equivalent) and a catalytic amount of imidazole (e.g., 5 mol%) in a suitable solvent or neat, add **cyanomethyl formate** (1.2-1.5 equivalents).
 - Stir the mixture at room temperature or with gentle heating (e.g., 40-50 °C) until the reaction is complete as monitored by TLC or GC.
 - Upon completion, the reaction mixture is worked up by washing with water and brine, drying the organic layer over an anhydrous salt (e.g., Na₂SO₄), and removing the solvent under reduced pressure.
 - The resulting formate ester can be purified by distillation or column chromatography.

Table 3: Examples of O-Formylation using **Cyanomethyl Formate** with Imidazole Catalyst

Alcohol Substrate	Product	Reaction Time (h)	Yield (%)
n-Butanol	n-Butyl formate	4	93
Cyclohexanol	Cyclohexyl formate	6	88
Benzyl alcohol	Benzyl formate	5	91

Logical Workflow and Reaction Pathways

The following diagrams illustrate the synthesis of **cyanomethyl formate** and its application in formylation reactions.



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Caption: Synthesis of **Cyanomethyl Formate** and its Use in N- and O-Formylation Reactions.

Safety and Handling

Cyanomethyl formate is a chemical that should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood.^{[1][8]}

- Hazards: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. Combustible liquid.

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.
- Handling: Avoid breathing mist, vapors, or spray. Do not eat, drink, or smoke when using this product. Keep away from heat, sparks, open flames, and hot surfaces.
- Storage: Store at room temperature in a dry, cool, and well-ventilated place. Keep the container tightly closed.

Conclusion

Cyanomethyl formate is a highly effective and versatile reagent for the formylation of amines and alcohols. Its ease of synthesis and the mild, neutral conditions required for its reactions make it a valuable tool for synthetic and medicinal chemists. The high yields and chemoselectivity observed in many cases further enhance its utility in the synthesis of complex molecules and pharmaceutical intermediates. Proper handling and storage are essential to ensure its safe use in the laboratory.

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